

safety and handling of 2-Fluoro-3-(trifluoromethyl)anisole

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Compound of Interest

Compound Name: 2-Fluoro-3-(trifluoromethyl)anisole

Cat. No.: B121695

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An In-Depth Technical Guide to the Safe Handling of **2-Fluoro-3-(trifluoromethyl)anisole** for Research & Development Applications

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **2-Fluoro-3-(trifluoromethyl)anisole**. Designed for researchers, chemists, and drug development professionals, this document synthesizes critical safety data with field-proven insights to ensure its responsible use in a laboratory setting. The narrative emphasizes the causality behind safety measures, grounding every recommendation in the known physicochemical properties and toxicological profile of the compound.

Compound Profile and Physicochemical Properties

2-Fluoro-3-(trifluoromethyl)anisole (CAS No. 151868-17-6) is a fluorinated organic compound increasingly utilized as a key building block in medicinal chemistry and materials science.^{[1][2]} The presence of both a fluorine atom and a trifluoromethyl group can significantly enhance the metabolic stability, lipophilicity, and binding affinity of target molecules, making it a valuable synthon in drug discovery programs.^[3] However, these same properties necessitate a thorough understanding of its handling requirements.

Table 1: Physicochemical Data for **2-Fluoro-3-(trifluoromethyl)anisole**

Property	Value	Source(s)
CAS Number	151868-17-6	[1][2]
Molecular Formula	C ₈ H ₆ F ₄ O	[4]
Appearance	Liquid	[5]
Flash Point	71°C (160°F)	[2]
Refractive Index	1.4370	[2]
Recommended Storage	2-8°C, Locked Up	[1][2]

Hazard Analysis and GHS Classification

A foundational aspect of safe handling is a complete understanding of the compound's intrinsic hazards. **2-Fluoro-3-(trifluoromethyl)anisole** is classified as a hazardous substance, and all personnel must be familiar with its GHS classification before commencing work.

Table 2: GHS Hazard Classification

Pictogram	GHS Code	Hazard Statement	Precautionary Statement(s)
GHS07	H315	Causes skin irritation. [1][6]	P264, P280, P302+P352, P332+P313, P362+P364
GHS07	H319	Causes serious eye irritation.[1][6]	P280, P305+P351+P338, P337+P313
GHS07	H335	May cause respiratory irritation.[1][6]	P261, P271, P304+P340, P312, P403+P233
(None)	H227	Combustible liquid.[1][6]	P210, P280, P370+P378, P403+P235

Expert Interpretation of Hazards:

- **Combustible Liquid (H227):** With a flash point of 71°C, this compound does not pose an immediate fire risk at standard ambient temperatures but can be ignited if heated.^[2] The primary causality for concern is its use in reactions that require heating or proximity to ignition sources like hot plates or non-intrinsically safe equipment.
- **Skin and Eye Irritant (H315, H319):** The chemical structure suggests it can disrupt the lipid bilayers of skin and eye tissues, leading to irritation. This is a direct chemical interaction, necessitating the use of barrier protection (gloves and goggles) at all times.
- **Respiratory Irritant (H335):** Vapors can irritate the mucous membranes of the respiratory tract. The risk is magnified when the liquid is heated, transferred between containers, or aerosolized. This causality directly informs the need for engineering controls like a chemical fume hood.

The Hierarchy of Controls: A Systematic Approach to Safety

Effective safety management is not solely reliant on personal protective equipment (PPE). A systematic approach, known as the Hierarchy of Controls, prioritizes strategies that eliminate or reduce the hazard at its source. PPE is considered the last line of defense.

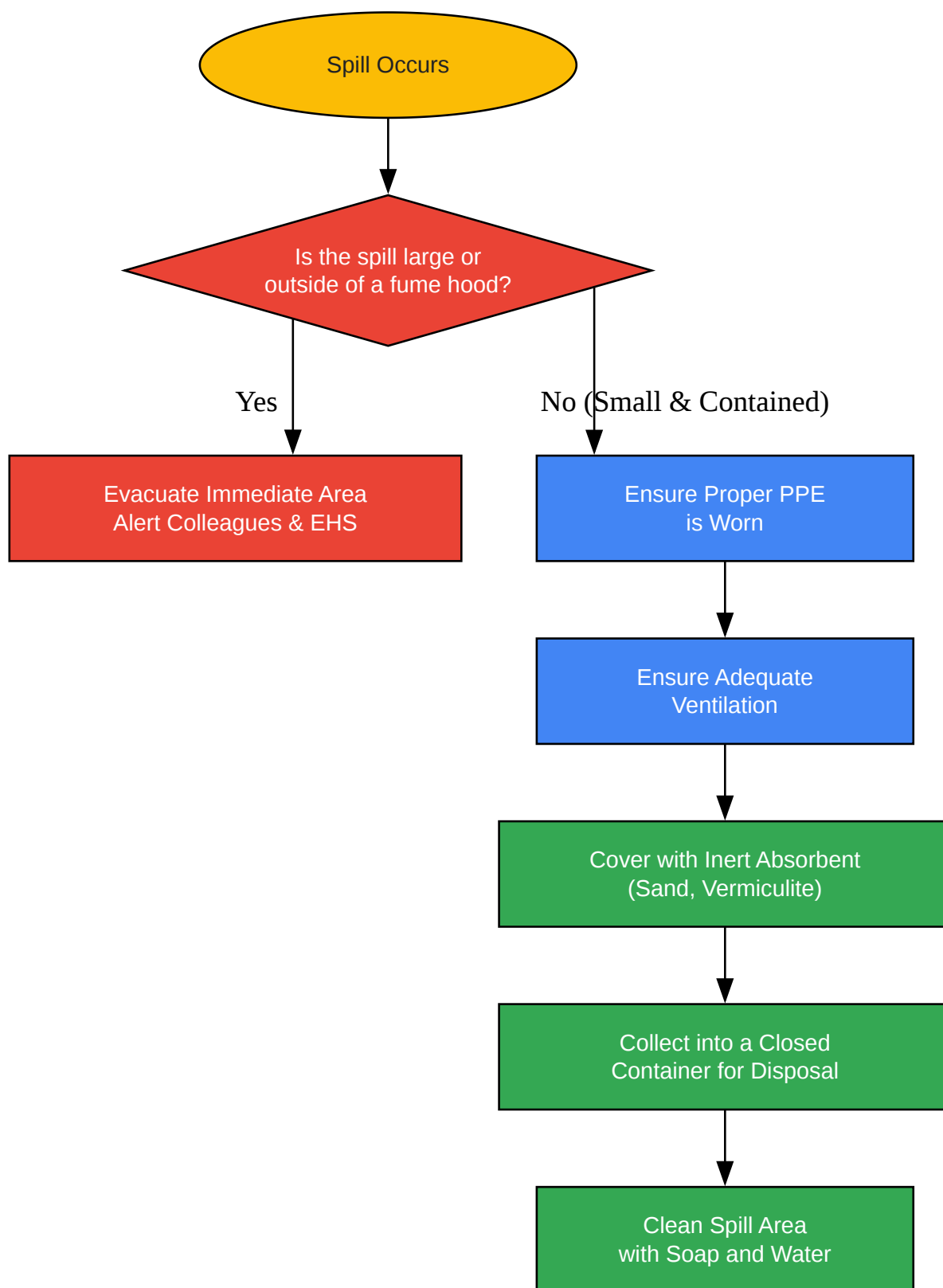
Elimination
(Not feasible for R&D)

Personal Protective Equipment (PPE)
(Gloves, Goggles, Lab Coat)

Substitution
(Evaluate less hazardous alternatives)

Engineering Controls
(e.g., Chemical Fume Hood, Ventilation)

Administrative Controls
(SOPs, Training, Labeling)



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Caption: Decision workflow for responding to a chemical spill.

Key Spill Response Steps:

- **Evacuate and Alert:** For large spills, evacuate the area and notify emergency personnel. [7]2. **Control Ignition Sources:** Immediately remove all sources of ignition. [8][7]3. **Containment:** For small, manageable spills inside a fume hood, contain the spill using an inert absorbent material like vermiculite or sand. [9][8]Do not use combustible materials.
- **Collection and Disposal:** Carefully collect the absorbed material using non-sparking tools and place it into a sealed, properly labeled container for hazardous waste disposal. [7]

Fire Response

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [10]A water spray can be used to cool fire-exposed containers. [11]* **Firefighter Protection:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [11]* **Specific Hazards:** Containers may explode when heated. Vapors can travel to an ignition source and flash back. [12]

Waste Disposal

Chemical waste must be managed in compliance with all local, regional, and national regulations.

- **Containerization:** Collect waste **2-Fluoro-3-(trifluoromethyl)anisole** and contaminated materials in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Segregation:** Do not mix this waste with other waste streams. * **Disposal Vendor:** Arrange for pickup and disposal by a licensed chemical destruction facility. Do not discharge to sewer systems. [7]

Toxicological Profile

The toxicological properties of **2-Fluoro-3-(trifluoromethyl)anisole** have not been fully investigated. [1][11]The hazard classifications are based on data from similar compounds and computational models.

- **Acute Effects:** As established, the compound is an irritant to the skin, eyes, and respiratory system. [1]* **Chronic Effects:** No data is currently available regarding the carcinogenic,

mutagenic, or reproductive effects of this specific compound. Therefore, it is crucial to minimize exposure to the lowest reasonably achievable level.

This guide is intended to provide a framework for the safe handling of **2-Fluoro-3-(trifluoromethyl)anisole**. It is imperative that all users consult the most recent Safety Data Sheet (SDS) provided by the manufacturer and adhere to all institutional safety policies.

References

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